

# The Role of Bassianolide in Fungal Pathogenesis: A Technical Guide

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## Compound of Interest

Compound Name: *Bassianolide*

Cat. No.: *B019859*

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## Introduction

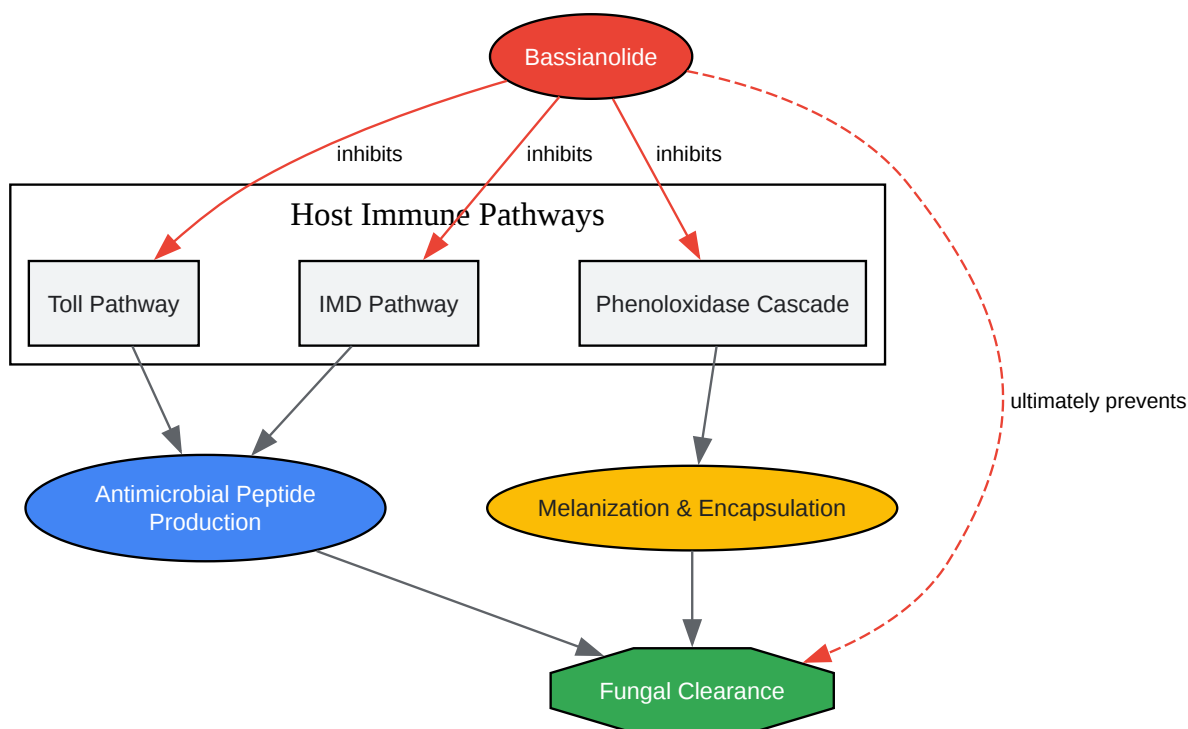
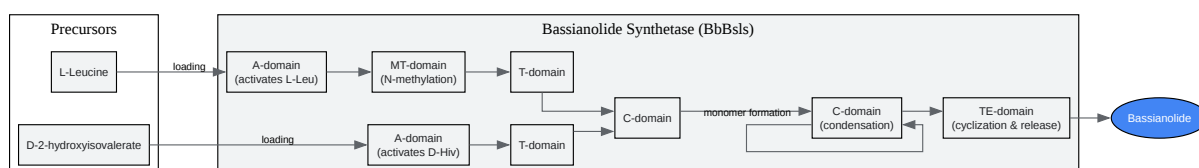
**Bassianolide**, a cyclooligomer depsipeptide, is a secondary metabolite produced by the entomopathogenic fungus *Beauveria bassiana*. It is recognized as a significant virulence factor in the fungal infection of insects. This technical guide provides an in-depth overview of the core aspects of **bassianolide**'s role in fungal pathogenesis, including its biosynthesis, mechanism of action, and impact on host physiology. The information is tailored for researchers, scientists, and drug development professionals interested in fungal secondary metabolites and their potential applications.

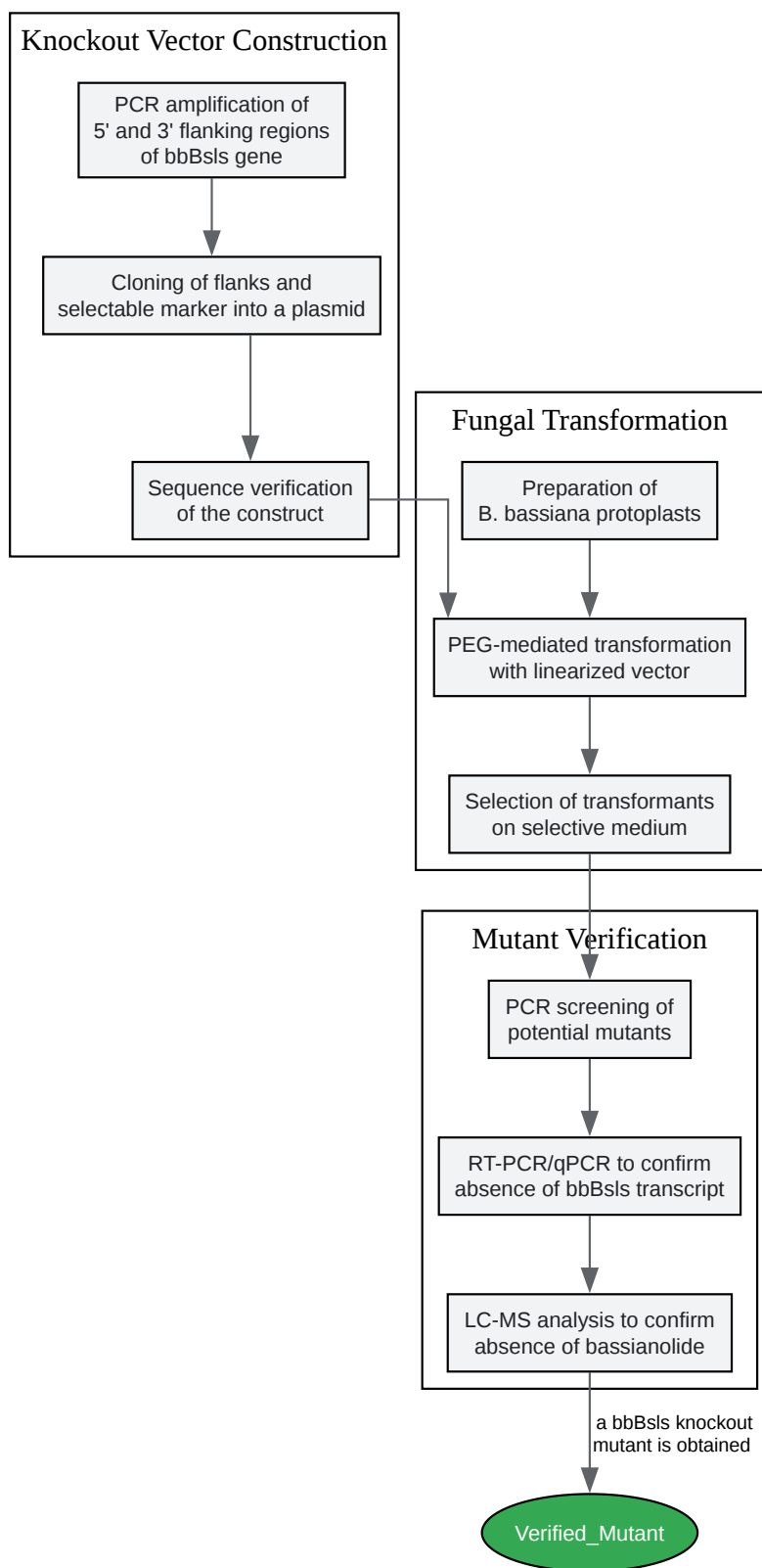
## Bassianolide: Structure and Biosynthesis

**Bassianolide** is a cyclic octadepsipeptide consisting of alternating D- $\alpha$ -hydroxyisovaleric acid and L-N-methyl-leucine residues. Its production is orchestrated by a multifunctional non-ribosomal peptide synthetase (NRPS) encoded by the *bbBsls* gene.[1][2] The targeted inactivation of this gene results in the complete cessation of **bassianolide** production, confirming its central role in the biosynthetic pathway.[2]

The biosynthesis of **bassianolide** is a complex process involving the iterative condensation of dipeptidol monomers. The *BbBsls* enzyme contains specific domains that catalyze the synthesis of an enzyme-bound dipeptidol intermediate from D-2-hydroxyisovalerate and L-

leucine.[2] Subsequently, four of these monomer units are condensed and cyclized to form the final **bassianolide** molecule.[3]





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